

Diethyl dimethylphosphoramidate boiling point and density

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Compound of Interest

Compound Name: *Diethyl dimethylphosphoramidate*

CAS No.: *2404-03-7*

Cat. No.: *B12657328*

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An In-depth Technical Guide to the Physicochemical Properties of **Diethyl Dimethylphosphoramidate**

Abstract

This technical guide provides a comprehensive overview of the core physicochemical properties of **Diethyl Dimethylphosphoramidate** (CAS No. 2404-03-7), with a specific focus on its boiling point and density. Intended for researchers, chemists, and professionals in drug development and materials science, this document synthesizes key data with practical, field-proven methodologies for their experimental determination. Beyond presenting numerical values, this guide explains the causality behind experimental choices, ensuring that the described protocols are self-validating and grounded in authoritative scientific principles. The content covers chemical identity, synthesis, reactivity, applications, and essential safety protocols, establishing a thorough resource for the scientific community.

Chemical Identity and Core Physical Properties

Diethyl dimethylphosphoramidate, systematically named N,N-Dimethyl O,O'-diethyl phosphoramidate, is an organophosphorus compound belonging to the phosphoramidate

family.[1] Its structure is characterized by a central phosphorus atom double-bonded to an oxygen atom and single-bonded to a dimethylamino group and two ethoxy groups.[1] This unique arrangement influences its reactivity and physical properties.[1]

Table 1: Chemical Identifiers for **Diethyl Dimethylphosphoramidate**

Identifier	Value
CAS Number	2404-03-7[1][2]
Molecular Formula	C6H16NO3P[1][2][3]
Molecular Weight	181.17 g/mol [1][2]
IUPAC Name	N-diethoxyphosphoryl-N-methylmethanamine[1][2]
Common Synonyms	Diethyl N,N-dimethylphosphoramidate, N,N-Dimethyl O,O'-diethyl phosphoramidate[1][2][3]
Canonical SMILES	CCOP(=O)(N(C)C)OCC[1]
InChI Key	MSDFSXFZUKFPKX-UHFFFAOYSA-N[1][3]

The physical state and behavior of this compound under various conditions are dictated by its intermolecular forces and molecular mass. The key physical constants are summarized below.

Table 2: Core Physical Properties of **Diethyl Dimethylphosphoramidate**

Property	Value	Conditions
Boiling Point	193.5 °C[1]	at 760 mmHg
Density	1.055 g/cm³[1]	Not Specified
Flash Point	70.8 °C[1]	Not Specified
Refractive Index	~1.425[1]	Not Specified

Synthesis and Chemical Reactivity

Synthesis Overview

The synthesis of **diethyl dimethylphosphoramidate** can be achieved through several established routes in organic chemistry. A prevalent and effective method is Salt Elimination, which involves the reaction of dimethylamine with a phosphorylating agent like diethyl chlorophosphate in the presence of a base.^[1] The base neutralizes the HCl byproduct, driving the reaction to completion.

Other notable synthetic pathways include:

- **Oxidative Cross-Coupling:** Reacting dimethylamine with a suitable phosphorus compound under oxidative conditions.^[1]
- **Nitrene Insertion:** Utilizing phosphoryl azides that react via a nitrene intermediate, a method often catalyzed by transition metals like Iridium(III) or Ruthenium(IV).^{[1][4]}

The choice of synthetic route depends on factors such as desired yield, purity requirements, and the availability of starting materials.

Chemical Reactivity

The reactivity of **diethyl dimethylphosphoramidate** is governed by the electrophilic phosphorus center and the nucleophilic nitrogen of the dimethylamino group.^[1]

- **Hydrolysis:** In aqueous environments, the compound can undergo hydrolysis, cleaving the P-N bond to yield diethyl phosphate and dimethylamine.^{[1][5]} This reactivity is a critical consideration for its handling and storage.
- **Alkylation:** The nitrogen atom can act as a nucleophile in alkylation reactions.^[1]
- **Reagent in Synthesis:** It serves as a valuable precursor for the synthesis of other phosphorus-containing compounds, such as phosphonates, by reacting with alcohols or phenols.^[1]

Experimental Determination of Physical Properties

To ensure scientific integrity, the physical properties of a compound must be verifiable through standardized experimental protocols. The following sections detail the methodologies for

determining the boiling point and density of **diethyl dimethylphosphoramidate**.

Protocol for Boiling Point Determination

The boiling point is a fundamental property reflecting the volatility of a liquid. Its accurate determination is crucial for purification by distillation and for understanding intermolecular forces. The standard method involves distillation under controlled atmospheric pressure.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer adapter, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Place a sample of **diethyl dimethylphosphoramidate** into the round-bottom flask along with a few boiling chips to ensure smooth boiling. The flask should not be more than two-thirds full.
- **Heating:** Gently heat the flask using a heating mantle. The key is to achieve a slow, steady distillation rate, approximately 1-2 drops of distillate per second. This ensures that the vapor and liquid are in equilibrium, a prerequisite for an accurate boiling point reading.
- **Temperature Measurement:** Position the thermometer bulb just below the side arm of the distillation head. This placement ensures the bulb is fully immersed in the vapor phase, measuring the temperature at which the liquid and vapor phases are in equilibrium.
- **Data Recording:** Record the temperature when it stabilizes during distillation. This stable temperature is the boiling point. It is also critical to record the ambient atmospheric pressure, as boiling point is pressure-dependent. The reported value of 193.5°C corresponds to standard atmospheric pressure (760 mmHg).^[1]



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Caption: Experimental workflow for determining the boiling point via distillation.

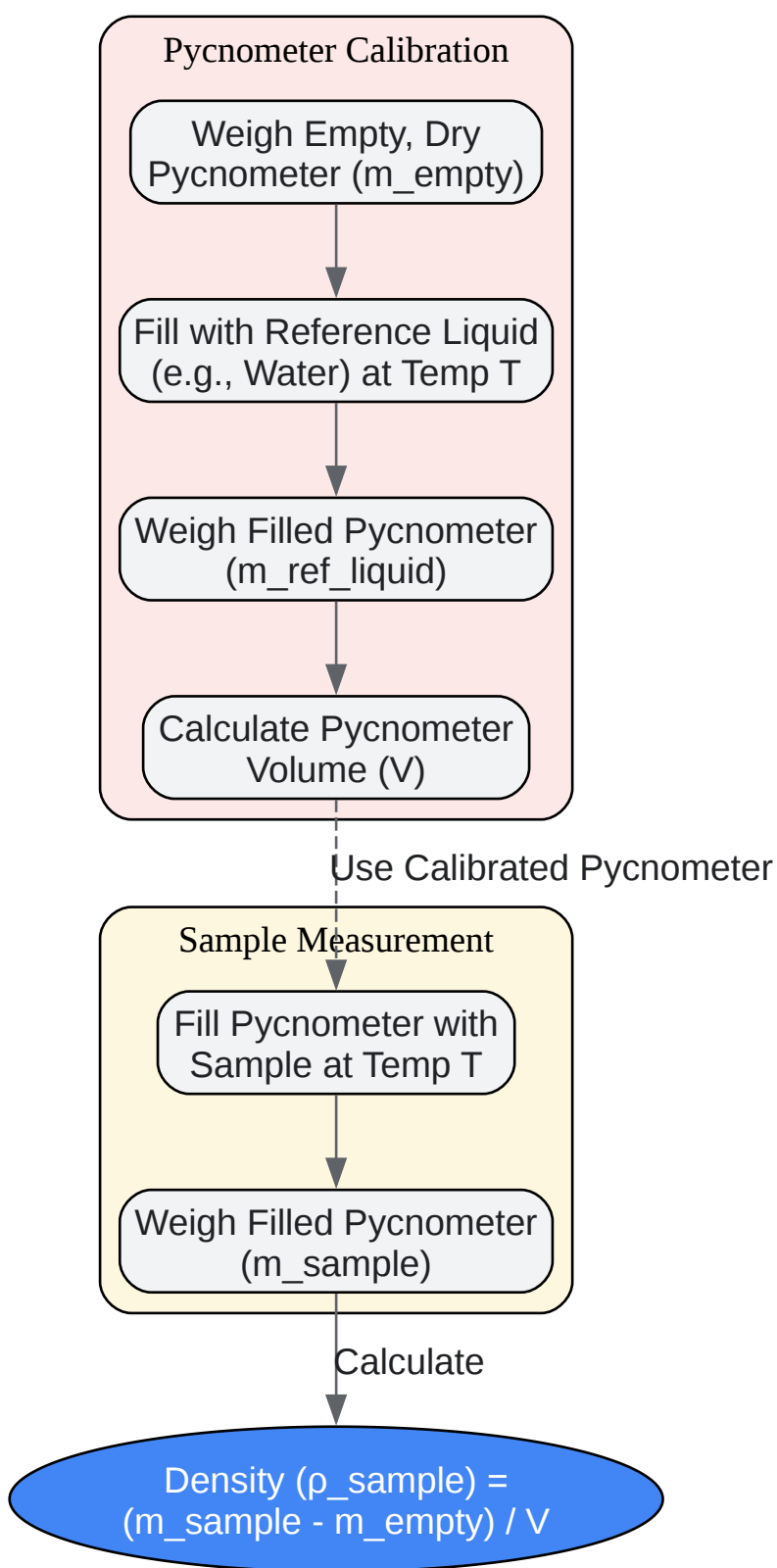
Protocol for Density Determination

Density, the mass per unit volume, is a characteristic property used for substance identification and purity assessment. A pycnometer, a flask with a precisely known volume, provides a highly accurate method for its determination.

Methodology:

- **Calibration:** Thoroughly clean and dry the pycnometer. Determine its empty mass (m_{empty}) using an analytical balance.
- **Reference Liquid:** Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific, constant temperature. The temperature control is critical because density is temperature-dependent.
- **Mass of Reference:** Weigh the pycnometer filled with the reference liquid ($m_{\text{ref_liquid}}$). The volume of the pycnometer (V) can then be calculated: $V = (m_{\text{ref_liquid}} - m_{\text{empty}}) / \rho_{\text{ref_liquid}}$.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with the sample, **diethyl dimethylphosphoramidate**, ensuring it reaches the same constant temperature used for the reference liquid.
- **Mass of Sample:** Weigh the pycnometer filled with the sample (m_{sample}).

- Density Calculation: The density of the sample (ρ_{sample}) is calculated using the formula:
$$\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{empty}}) / V$$
 This self-validating system relies on the accurately determined volume from the reference liquid.



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Caption: Workflow for density measurement using a pycnometer.

Applications and Significance

Diethyl dimethylphosphoramidate is more than a laboratory curiosity; its chemical properties make it a valuable compound in several fields:

- **Organic Synthesis:** It is frequently used as a reagent and a building block for creating more complex phosphorus-containing molecules.[\[1\]](#)
- **Pharmaceutical Development:** The phosphoramidate moiety is of interest in drug design for its ability to modify biological molecules, and compounds like this are investigated for potential therapeutic applications.[\[1\]](#)[\[6\]](#)
- **Agricultural Chemistry:** Its reactivity profile has led to exploration for its potential use in developing novel pesticides or herbicides.[\[1\]](#)[\[6\]](#)

Safety and Hazard Information

As an organophosphorus compound, **diethyl dimethylphosphoramidate** requires careful handling. Based on the Globally Harmonized System (GHS), it presents several hazards.

GHS Hazard Classification:[\[2\]](#)

- **Skin Irritation (Category 2):** Causes skin irritation.[\[2\]](#)
- **Eye Irritation (Category 2):** Causes serious eye irritation.[\[2\]](#)
- **Specific Target Organ Toxicity (Single Exposure, Category 3):** May cause respiratory irritation.[\[2\]](#)

Precautionary Measures:[\[7\]](#)

- **Handling:** Use only outdoors or in a well-ventilated area.[\[7\]](#) Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[7\]](#) Wash skin thoroughly after handling.[\[7\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, eye protection, and face protection.[\[7\]](#)

- Storage: Store in a well-ventilated place and keep the container tightly closed.[7] Store locked up.[7]

Always consult the full Safety Data Sheet (SDS) before handling this chemical.[7][8][9]

References

- EvitaChem. (n.d.). Buy **Diethyl dimethylphosphoramidate** (EVT-12791686) | 2404-03-7.
- National Center for Biotechnology Information. (n.d.). **Diethyl dimethylphosphoramidate**. PubChem.
- Guidechem. (n.d.). diethyl N,N-dimethylphosphoramidate (cas 2404-03-7) SDS/MSDS download.
- CymitQuimica. (n.d.). CAS 1068-21-9: Diethyl phosphoramidate.
- MDPI. (2021). Opening up the Toolbox: Synthesis and Mechanisms of Phosphoramidates.
- Chem-Impex. (n.d.). Diethyl methylphosphonate.
- NIST. (n.d.). N,N-Dimethyl O,O'-diethyl phosphoramidate. NIST Chemistry WebBook.
- Sigma-Aldrich. (2024). SAFETY DATA SHEET - Diethyl chlorophosphate.
- Sigma-Aldrich. (2024). SAFETY DATA SHEET - Diethyl fumarate.
- MedChemExpress. (2025). Diethyl phosphate-SDS.

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Sources

- 1. Buy Diethyl dimethylphosphoramidate (EVT-12791686) | 2404-03-7 [evitachem.com]
- 2. Diethyl dimethylphosphoramidate | C₆H₁₆NO₃P | CID 520087 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N,N-Dimethyl O,O'-diethyl phosphoramidate [webbook.nist.gov]
- 4. mdpi.com [mdpi.com]
- 5. CAS 1068-21-9: Diethyl phosphoramidate | CymitQuimica [cymitquimica.com]
- 6. chemimpex.com [chemimpex.com]
- 7. Page loading... [wap.guidechem.com]

- [8. sigmaaldrich.com](https://sigmaaldrich.com) [sigmaaldrich.com]
- [9. file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
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